

# Health and safety information for 1-Cyclopentyl-4-methylbenzene

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## Compound of Interest

Compound Name: 1-Cyclopentyl-4-methylbenzene

Cat. No.: B1600520

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An In-Depth Technical Guide to the Health and Safety of **1-Cyclopentyl-4-methylbenzene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **1-Cyclopentyl-4-methylbenzene** (CAS No. 827-55-4), tailored for professionals in research and development. In the absence of extensive specific toxicological data for this compound, this document incorporates information from structurally related aromatic hydrocarbons and cycloalkanes to provide a thorough understanding of its potential hazards and safe handling procedures.

## Chemical and Physical Properties

A foundational understanding of the physical and chemical properties of **1-Cyclopentyl-4-methylbenzene** is essential for its safe handling. These properties influence its behavior in the laboratory, including its potential for exposure and flammability.

Property	Value	Source(s)
Molecular Formula	$C_{12}H_{16}$	<a href="#">[1]</a>
Molecular Weight	160.26 g/mol	<a href="#">[1]</a>
CAS Number	827-55-4	<a href="#">[1]</a>
Appearance	Colorless liquid (presumed)	Inferred from similar compounds
Boiling Point	239 °C	<a href="#">[1]</a>
Density	0.947 g/cm <sup>3</sup> (predicted)	<a href="#">[1]</a>
Flash Point	Flammable liquid (specific value not available)	<a href="#">[2]</a>
Solubility	Insoluble in water (presumed)	Inferred from structure

Synonyms: p-Tolylcyclopentane, 4-Cyclopentyltoluene[\[3\]](#).

## Hazard Identification and Classification

**1-Cyclopentyl-4-methylbenzene** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications based on available data.

Hazard Class	Hazard Statement	GHS Pictogram	Source(s)
Flammable Liquids	H226: Flammable liquid and vapor		<a href="#">[2]</a>
Aspiration Hazard	H304: May be fatal if swallowed and enters airways	Gesundheitsgefahr	<a href="#">[2]</a>
Skin Corrosion/Irritation	H315: Causes skin irritation	Ausrufezeichen	<a href="#">[2]</a>
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Ausrufezeichen	<a href="#">[2]</a>
Acute Toxicity (Oral)	H302: Harmful if swallowed	Ausrufezeichen	<a href="#">[1]</a>
Toxicity - Single Exposure (Respiratory irritation)	H335: May cause respiratory irritation	Ausrufezeichen	<a href="#">[2]</a>
Hazardous to the Aquatic Environment (Chronic)	H411: Toxic to aquatic life with long lasting effects	Umwelt	<a href="#">[2]</a>

## Toxicological Information and Mechanistic Insights

Detailed toxicological studies on **1-Cyclopentyl-4-methylbenzene** are not readily available. Therefore, the toxicological profile is largely inferred from its structural components: a toluene-like aromatic ring and a cyclopentyl group.

Acute Toxicity:

- Oral: May be harmful if swallowed[\[1\]](#).
- Inhalation: May cause respiratory irritation[\[2\]](#). High vapor concentrations of similar aromatic hydrocarbons can lead to headaches, dizziness, and nausea.

- Dermal: Expected to have low dermal toxicity, though prolonged contact may cause irritation.

Aspiration Hazard: This is a significant concern for hydrocarbons of low viscosity[4]. If the liquid is ingested and then vomited, it can be aspirated into the lungs. This can lead to a severe chemical pneumonitis because the hydrocarbon disrupts the surfactant layer in the alveoli, causing alveolar collapse, inflammation, and impaired gas exchange[4][5].

Skin and Eye Irritation: Aromatic hydrocarbons can cause skin irritation by defatting the skin, leading to dryness, redness, and dermatitis upon prolonged or repeated contact[6]. The mechanism of skin irritation by polycyclic aromatic hydrocarbons (PAHs) can also involve the activation of the aryl hydrocarbon receptor (AhR), which can trigger inflammatory pathways[7]. Direct contact with the eyes will cause serious irritation.

Chronic Toxicity, Carcinogenicity, and Mutagenicity: There is no specific data on the chronic health effects, carcinogenicity, or mutagenicity of **1-Cyclopentyl-4-methylbenzene**. It is important to handle this chemical as a potential chronic toxin, given its aromatic structure. Toluene, a related compound, is not classified as a human carcinogen but can have neurotoxic effects with chronic exposure. Many polycyclic aromatic hydrocarbons are known or suspected carcinogens[8]. Standard mutagenicity assays like the Ames test are used to assess the potential of new chemical entities to cause DNA mutations[4][5].

## Occupational Exposure Limits

No specific Occupational Exposure Limits (OELs) have been established for **1-Cyclopentyl-4-methylbenzene** by major regulatory bodies like OSHA, NIOSH, or ACGIH. In the absence of specific limits, it is prudent to adhere to the OELs for structurally related compounds as a conservative measure.

Compound	OSHA PEL (8-hr TWA)	NIOSH REL (10-hr TWA)	ACGIH TLV (8-hr TWA)
Toluene	200 ppm	100 ppm	20 ppm
Cyclopentane	None	600 ppm	600 ppm

Given the aromatic nature and potential for respiratory irritation, maintaining airborne concentrations well below the limits for toluene is a recommended precautionary approach.

## Safe Handling and Storage Engineering Controls

All work with **1-Cyclopentyl-4-methylbenzene** should be conducted in a well-ventilated area. A certified chemical fume hood is required for procedures that may generate aerosols or vapors, such as heating, sonicating, or transferring large volumes.

## Personal Protective Equipment (PPE)

A risk assessment should be performed for each procedure to determine the appropriate level of PPE. The following are minimum requirements:

- Eye Protection: Chemical safety goggles. A face shield should be worn in addition to goggles when there is a risk of splashing.
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are recommended. Check the glove manufacturer's compatibility data. Gloves should be inspected before use and changed immediately if contaminated.
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are mandatory.
- Respiratory Protection: If work cannot be conducted in a fume hood and there is a potential for inhalation exposure, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

## Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, well-ventilated area designated for flammable liquids.
- Store away from strong oxidizing agents and sources of ignition[9].
- Ground and bond containers when transferring material to prevent static discharge.

## Emergency Procedures

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting due to the high risk of aspiration. If the person is conscious and alert, rinse their mouth with water. Seek immediate medical attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a solid stream of water, as it may spread the fire.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

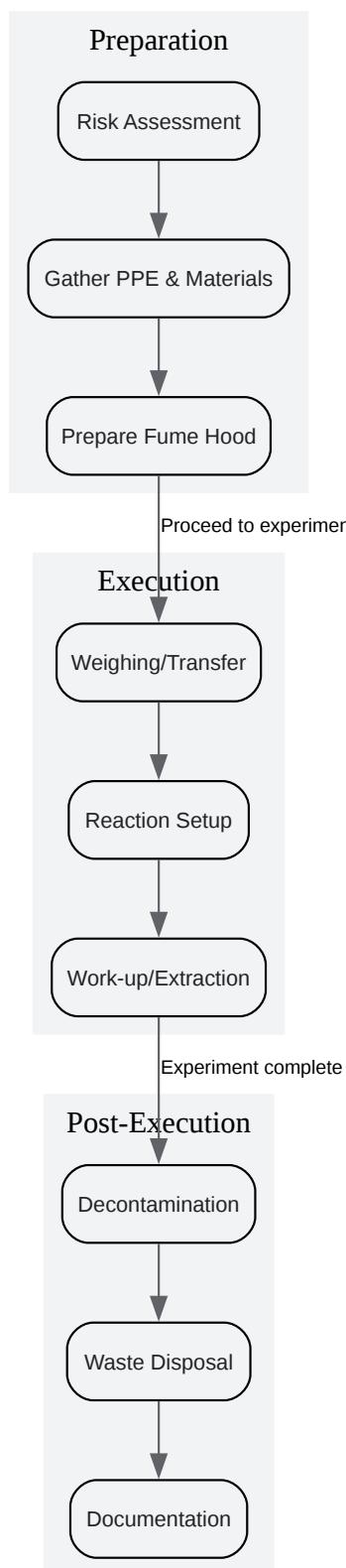
## Accidental Release Measures

- Small Spills (in a fume hood):
  - Ensure all ignition sources are removed.
  - Wear appropriate PPE.
  - Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial spill pillows).

- Carefully scoop the absorbed material into a sealable, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills (or spills outside a fume hood):
  - Evacuate the area immediately.
  - Notify your institution's emergency response team.
  - Remove all ignition sources and ventilate the area if it is safe to do so.
  - Prevent the spill from entering drains or waterways.

## Experimental Protocols

### Workflow for Safe Handling of 1-Cyclopentyl-4-methylbenzene



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Caption: General laboratory workflow for handling **1-Cyclopentyl-4-methylbenzene**.

## Protocol for Weighing a Volatile Liquid

- Preparation: Place a labeled, sealable container (e.g., a vial with a cap or a flask with a stopper) on the analytical balance.
- Taring: Tare the balance to zero.
- Transfer: In a fume hood, carefully transfer the desired amount of **1-Cyclopentyl-4-methylbenzene** into the container.
- Sealing: Immediately seal the container to prevent evaporation and vapor release[\[10\]](#).
- Weighing: Place the sealed container back on the tared balance to obtain an accurate weight.
- Documentation: Record the weight.

## Protocol for Setting up a Reflux Reaction

- Apparatus Setup: In a fume hood, securely clamp a round-bottom flask to a lab jack and place a heating mantle beneath it.
- Charging the Flask: Add a stir bar and the reactants to the flask. The flask should not be more than half full[\[11\]](#).
- Condenser Attachment: Attach a condenser vertically to the flask, ensuring a secure connection. Connect the water hoses so that water flows in at the bottom and out at the top[\[2\]](#)[\[11\]](#).
- Initiating Reflux: Begin stirring and turn on the cooling water to the condenser.
- Heating: Gradually heat the flask using the heating mantle until the solvent begins to boil gently. Adjust the heat to maintain a steady reflux.
- Monitoring: Monitor the reaction for the required duration. Ensure the reflux ring does not rise more than halfway up the condenser.

- Cooling: Once the reaction is complete, turn off the heat and allow the apparatus to cool to room temperature before dismantling.

## Waste Disposal

All waste containing **1-Cyclopentyl-4-methylbenzene** must be treated as hazardous waste.

- Liquid Waste: Collect in a designated, properly labeled, and sealed container for flammable organic waste.
- Solid Waste: Contaminated items (e.g., gloves, absorbent materials, silica gel) should be collected in a separate, labeled container for solid hazardous waste.
- Compatibility: Do not mix with incompatible waste streams, such as strong oxidizers.
- Disposal: Follow all local, state, and federal regulations for hazardous waste disposal. This may include incineration at a licensed facility[\[1\]](#).

## Regulatory Information

- TSCA (Toxic Substances Control Act): **1-Cyclopentyl-4-methylbenzene** is listed on the TSCA inventory, meaning it is an "existing" chemical substance in U.S. commerce[\[12\]](#)[\[13\]](#) [\[14\]](#).
- REACH (Registration, Evaluation, Authorisation and Restriction of Chemicals): The specific registration status under REACH is not readily available from public sources. Users in the European Union should verify its status through the European Chemicals Agency (ECHA) database.

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